Application Notes and Protocols: (10)-Shogaol in a DSS-Induced Colitis Mouse Model

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Compound of Interest

Compound Name:	*(10)-Shogaol*
CAS No.:	*104186-05-2*
Cat. No.:	*B186108*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ulcerative colitis (UC), a major form of inflammatory bowel disease (IBD), is a chronic inflammatory condition of the colon. The dextran sodium sulfate (DSS)-induced colitis mouse model is a widely used and reproducible animal model that mimics many of the clinical and histological features of human UC, such as weight loss, diarrhea, rectal bleeding, and mucosal ulceration.[1][2] **(10)-Shogaol**, a bioactive compound derived from ginger (Zingiber officinale), has demonstrated potent anti-inflammatory properties.[3] Research indicates that **(10)-Shogaol** can ameliorate the symptoms of DSS-induced colitis by inhibiting key inflammatory pathways, making it a promising therapeutic candidate for IBD.[3][4]

These application notes provide detailed protocols for inducing colitis in mice using DSS, administering **(10)-Shogaol**, and assessing the subsequent pathological and molecular changes. The document also summarizes key quantitative data and visualizes the experimental workflow and the implicated signaling pathways.

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Experimental Protocols

DSS-Induced Colitis Mouse Model (Acute)

This protocol describes the induction of acute colitis in mice using DSS administered through drinking water.[1][5]

Materials:

- 6–8 week old C57BL/6 or BALB/c mice (body weight ~20 g).[5][6]
- Dextran Sodium Sulfate (DSS), MW = 36,000–50,000 Da.
- Sterile, autoclaved drinking water.[5]
- Animal caging and husbandry supplies.

Procedure:

- Acclimatization: Acclimate mice for at least one week under standard laboratory conditions before the experiment begins.
- Baseline Measurements: On Day 0, individually tag and weigh all mice. Record this as the initial body weight.[5]
- DSS Solution Preparation: Prepare a 2-5% (w/v) DSS solution by dissolving DSS powder in autoclaved drinking water. A common concentration for acute colitis is 5% DSS.[1][3] Ensure the solution is clear. The solution should be prepared fresh.[5]
- DSS Administration: Replace the regular drinking water in the cages of the experimental groups with the DSS solution. Control groups should continue to receive autoclaved water. Provide approximately 5 mL of DSS solution per mouse per day.[7]
- Duration of Induction: Administer the DSS-containing water ad libitum for 7-8 consecutive days.[3][8]
- Daily Monitoring: Throughout the 7-8 day period, monitor the mice daily for:
  - Body Weight: Weigh each mouse and record any changes.[9]

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- Stool Consistency: Score as 0 (normal, well-formed pellets), 2 (semi-formed), or 4 (liquid).[5]
- Rectal Bleeding/Blood in Stool: Score as 0 (no blood), 2 (visible traces of blood), or 4 (gross rectal bleeding).[5]

- Endpoint: At the end of the induction period (e.g., Day 8), mice can be euthanized for tissue collection and analysis.[3]

(10)-Shogaol Administration

This protocol details the oral administration of **(10)-Shogaol** to the DSS-treated mice.

Materials:

- **(10)-Shogaol** compound.
- Vehicle for dissolution (e.g., olive oil).[6]
- Oral gavage needles.

Procedure:

- Preparation of **(10)-Shogaol** Solution: Dissolve **(10)-Shogaol** in a suitable vehicle. A reported effective dose is 30 mg/kg.[3][4] Another study used doses of 20 and 40 mg/kg for a general "Shogaol" preparation.[2]
- Administration: Administer the prepared **(10)-Shogaol** solution orally via gavage to the treatment group mice.
- Dosing Schedule: Oral administration can be performed daily for a period that overlaps with and extends beyond the DSS induction. One successful regimen involved administration for two weeks, starting before the DSS induction.[3][4] The vehicle control group should receive an equivalent volume of the vehicle alone.

Assessment of Colitis Severity

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a) Disease Activity Index (DAI) The DAI is a composite score used to quantify the severity of colitis, calculated based on body weight loss, stool consistency, and rectal bleeding.[2][10]

Score	Weight Loss (%)	Stool Consistency	Rectal Bleeding
0	None	Normal, well-formed	None
1	1-5%	-	-
2	5-10%	Loose stool	Mild bleeding visible
3	10-15%	-	-
4	>15%	Watery diarrhea	Gross, prominent bleeding

The final DAI score is the sum of the scores for each parameter, divided by 3.

b) Colon Length and Weight Inflammation typically leads to a shortening and thickening of the colon.[5][9]

- Following euthanasia, carefully dissect the entire colon from the cecum to the anus.[9]
- Gently remove any adjoining mesenteric tissue.
- Place the colon on a flat surface and measure its length (in cm) from the ileocecal junction to the distal rectum.[5]
- The colon can also be weighed after being flushed with PBS.[9]

c) Histological Analysis

- Fix a distal segment of the colon in 10% neutral buffered formalin.
- Embed the tissue in paraffin, section it (5 µm), and stain with Hematoxylin and Eosin (H&E).
- Score the sections based on the severity of inflammation, extent of injury, and crypt damage.

Data Presentation

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The following tables summarize the quantitative outcomes of **(10)-Shogaol** administration in DSS-induced colitis models, demonstrating its therapeutic efficacy.

Table 1: Effect of Shogaol on Disease Activity Index (DAI) and Body Weight

Group	Treatment	Final DAI Score (Mean ± SD)	Body Weight Change (%)
Control	No DSS, No Treatment	0	Gain
DSS	5% DSS + Vehicle	High (e.g., >3.0)	Significant Loss (e.g., >15%)[2]
(10)-Shogaol	5% DSS + 30 mg/kg (10)-Shogaol	Significantly Reduced vs. DSS[3]	Attenuated Loss[3]
Shogaol	DSS + 20 mg/kg Shogaol	Lower than 6-TG treatment[2]	Comparable to control[2]
Shogaol	DSS + 40 mg/kg Shogaol	Lower than 6-TG treatment[2]	Comparable to control[2]

Table 2: Effect of Shogaol on Colon Length and Inflammatory Markers

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Group	Treatment	Colon Length (cm, Mean ± SD)	Pro-inflammatory Cytokine Levels (e.g., TNF-α, IL-1β)	iNOS & COX-2 Expression
Control	No DSS, No Treatment	Normal (e.g., >8 cm)	Baseline	Baseline
DSS	5% DSS + Vehicle	Significantly Shortened[2]	Significantly Increased	Significantly Increased[3]
(10)-Shogaol	5% DSS + 30 mg/kg (10)-Shogaol	Significantly Preserved vs. DSS[3]	Significantly Reduced[3]	Significantly Reduced[3]
Shogaol	DSS + 40 mg/kg Shogaol	Non-significantly decreased vs. Control[2]	Not Reported	Not Reported

Visualizations: Workflows and Signaling Pathways

Experimental Workflow Diagram

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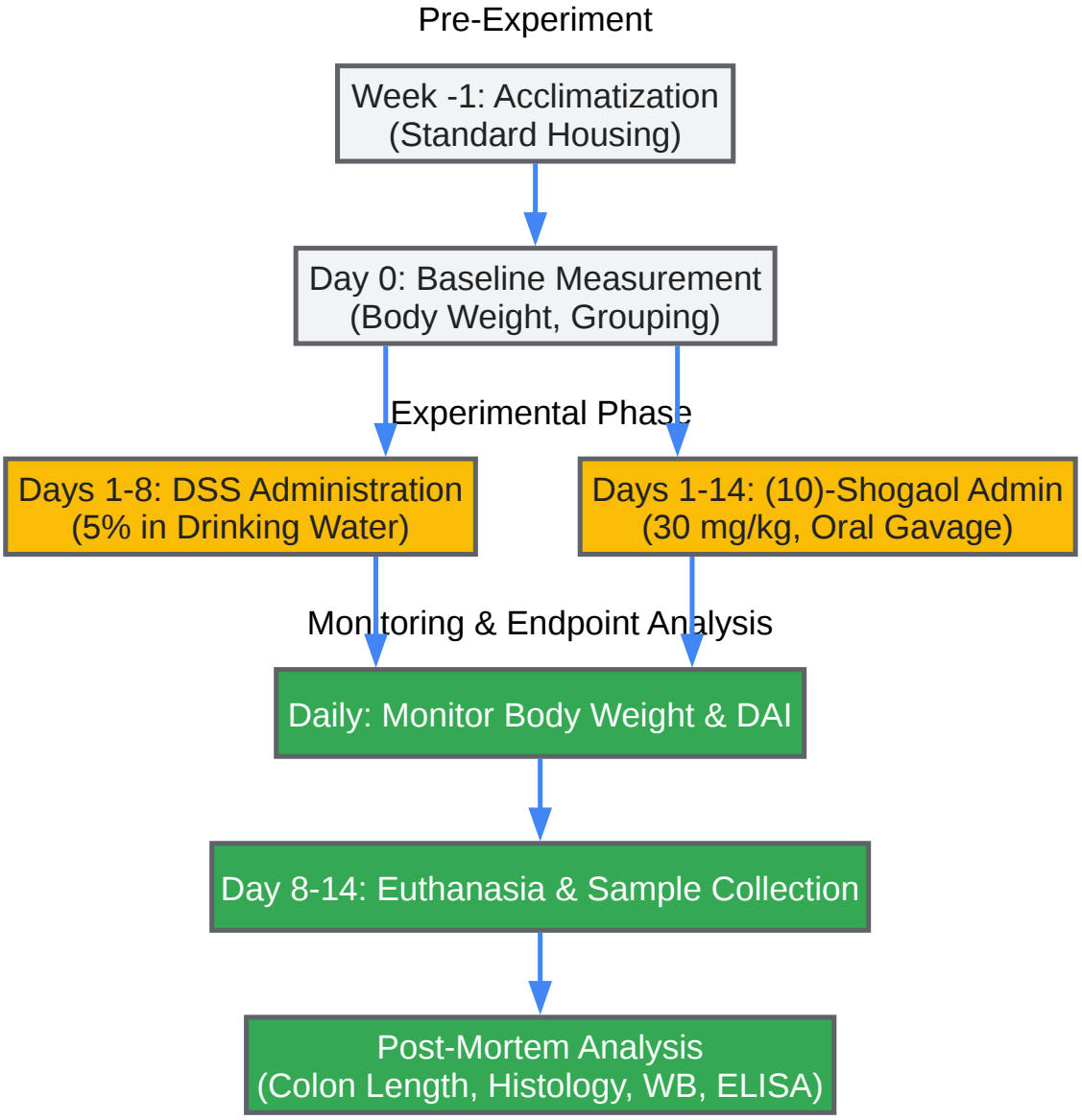

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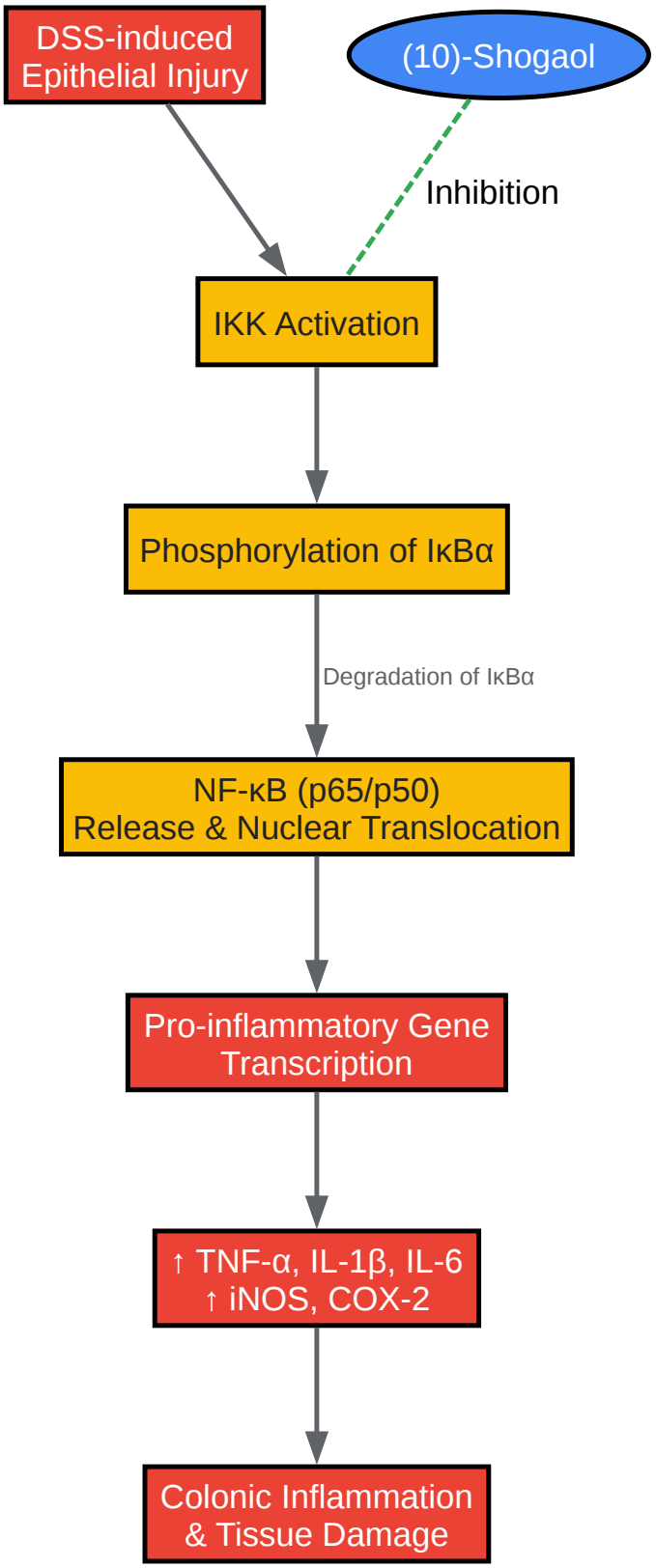

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